

Application Note: Fluorometric Quantification of Acyl-CoA Oxidase (ACOX1) Activity

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Compound of Interest

Compound Name: lauroyl-CoA

CAS No.: 6244-92-4

Cat. No.: B1674570

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Abstract & Introduction

Acyl-CoA Oxidase 1 (ACOX1) is the rate-limiting enzyme in the peroxisomal

-oxidation pathway, responsible for the desaturation of straight-chain fatty acyl-CoAs.[1][2][3][4][5] While Palmitoyl-CoA (C16:0) is a traditional substrate, it suffers from severe substrate inhibition and solubility issues.[1] **Lauroyl-CoA** (C12:0) offers a superior kinetic profile for ACOX1 characterization, exhibiting higher specific activity and solubility without requiring albumin carriers that can interfere with kinetic constants.[1]

This guide details a high-sensitivity fluorometric assay. Unlike spectrophotometric methods (e.g., measuring NADH disappearance or dye oxidation at 500 nm), this protocol utilizes 10-acetyl-3,7-dihydroxyphenoxazine (Amplex Red).[1] In the presence of Horseradish Peroxidase (HRP), the H

O

generated by ACOX1 reacts with the probe with 1:1 stoichiometry to produce Resorufin, a highly fluorescent molecule (

).[1]

Key Advantages of This Protocol

- Sensitivity: Detects H

O

down to 50 nM, allowing for low-enzyme consumption (nanogram range).[1]

- Stability: **Lauroyl-CoA** avoids the micellar aggregation artifacts common with longer-chain acyl-CoAs.[1]
- Z' Factor: Optimized for high-throughput screening (HTS) in drug discovery campaigns targeting metabolic disorders (e.g., X-linked adrenoleukodystrophy).[1]

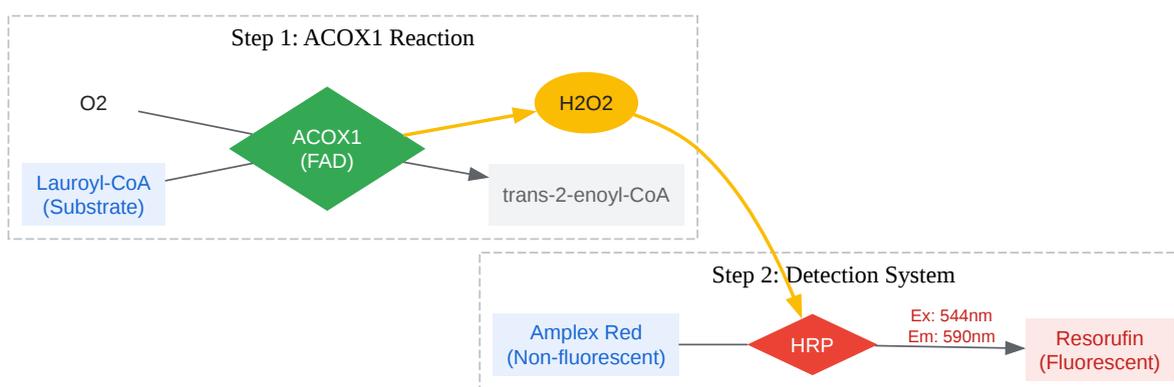
Assay Principle & Mechanism

The assay relies on a coupled enzymatic system.[5][6][7][8][9] ACOX1 desaturates **Lauroyl-CoA**, donating electrons to molecular oxygen to generate H

O

. [1][3] HRP then catalyzes the oxidation of the non-fluorescent probe into Resorufin.[10][11]

Reaction Scheme



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Figure 1: Coupled enzymatic reaction scheme. ACOX1 activity is directly proportional to the rate of Resorufin generation.

Materials & Preparation

Reagents

Reagent	Specification	Storage	Notes
Lauroyl-CoA (Li ⁺ salt)	>95% HPLC Pure	-20°C	Substrate.[1] Avoid freeze-thaw cycles.[1]
ACOX1 Enzyme	Recombinant (Human/Rat)	-80°C	Avoid vortexing.[1]
Amplex Red	High Purity	-20°C	Light sensitive.[1] Store in amber vials.
HRP	>250 U/mg	-20°C	Horseradish Peroxidase.[1]
FAD	Disodium salt	-20°C	Essential cofactor for ACOX1.[1]
Reaction Buffer	50 mM K-Phosphate, pH 7.4	4°C	Do NOT use Sodium Azide.

Stock Solution Preparation[6][7][8][12][13]

- Assay Buffer (1X): 50 mM Potassium Phosphate, pH 7.4.
 - Why pH 7.4? While ACOX1 has a pH optimum near 8.0, Amplex Red is unstable (auto-oxidizes) above pH 8.[1]5. pH 7.4 is the optimal intersection for HRP activity and probe stability.
- **Lauroyl-CoA** Stock (10 mM): Dissolve 10 mg in ~1 mL of 50 mM MES (pH 6.0) or water.[1][6][7][12][13] Aliquot and store at -20°C.
 - Critical: Do not dissolve in alkaline buffer; acyl-CoAs are susceptible to hydrolysis at high pH.
- Amplex Red Stock (10 mM): Dissolve in anhydrous DMSO.
- HRP Stock (100 U/mL): Dissolve in Assay Buffer.

- FAD Stock (10 mM): Dissolve in water. Protect from light.[14]

Experimental Protocol

Reaction Mix Setup (Master Mix)

Prepare a 2X Master Mix to minimize pipetting errors. Calculate volume based on samples.

2X Master Mix Composition (per well):

- Buffer: 50 mM K-Phosphate, pH 7.4
- HRP: 0.2 U/mL (Final concentration in assay: 0.1 U/mL)
- Amplex Red: 100 μ M (Final concentration: 50 μ M)[1]
- FAD: 20 μ M (Final concentration: 10 μ M)
- Triton X-100: 0.02% (Optional, reduces surface tension/aggregation)[1]

Assay Procedure (96-well Black Plate)

Step 1: Enzyme Addition

- Add 25 μ L of ACOX1 enzyme (diluted in Assay Buffer) to sample wells.
- Blank Control: Add 25 μ L of Assay Buffer (No Enzyme).[1]
- Standard Curve: Add 25 μ L of H
O
standards (0–10 μ M).[1]

Step 2: Substrate Preparation

- Prepare 2X **Lauroyl-CoA** Solution (e.g., 100 μ M to achieve 50 μ M final).

- Note: 50 μM is typically saturating (K_m for **Lauroyl-CoA** is $\sim 10\text{--}15\ \mu\text{M}$).^[1]

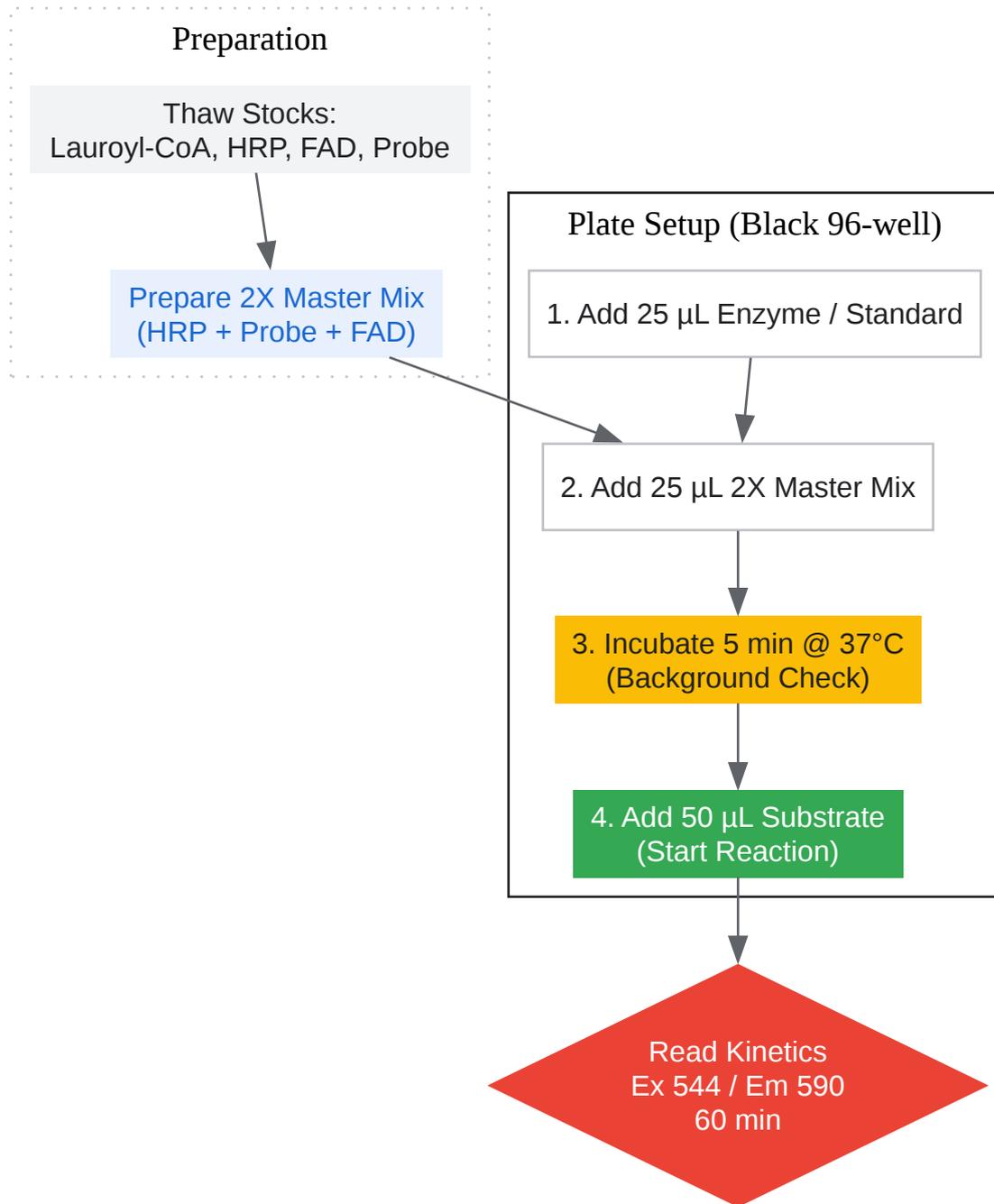
Step 3: Reaction Initiation

- Add 25 μL of 2X Master Mix to all wells. Incubate for 5 mins at 37°C (Background check).
- Add 50 μL of 2X **Lauroyl-CoA** Solution to initiate the reaction.
- Total Volume: 100 μL .

Step 4: Kinetic Reading

- Mode: Fluorescence (Top Read)^[1]
- Excitation: 544 nm (Bandwidth 20 nm)^[1]
- Emission: 590 nm (Bandwidth 20 nm)^[1]
- Duration: 30–60 minutes
- Interval: Every 60 seconds
- Temperature: 37°C

Workflow Diagram



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Figure 2: Step-by-step microplate assay workflow.

Data Analysis & Validation

Calculation of Activity[9][16]

- Slope Calculation: Plot Relative Fluorescence Units (RFU) vs. Time (min). Determine the slope () for the linear portion of the curve.
- Background Subtraction: Subtract the slope of the "No Enzyme" blank from the sample slopes.
- Standard Curve: Use the H O standard curve to convert to ().^[1]
 - Slope = RFU / H O .^[1]
- Enzyme Activity Formula: ^[1]^[6]
 - Unit Definition: One Unit oxidizes 1.0 μmole of **Lauroyl-CoA** per minute at pH 7.4, 37°C. ^[1]

Troubleshooting & Optimization (Self-Validating)^[1]

Issue	Probable Cause	Corrective Action
High Background	Spontaneous Probe Oxidation	Check Buffer pH (must be < 8.0).[1] Protect reagents from light.[14]
No Signal	HRP Inhibition	Ensure NO Azide is in the buffer. Check FAD addition.
Non-Linearity	Substrate Depletion	Dilute enzyme. Ensure <10% substrate conversion.
Inner Filter Effect	High Enzyme/Protein Conc.	Dilute samples. Resorufin fluorescence is quenched by high protein.

Specificity Check

To validate that the signal is ACOX-derived:

- Catalase Control: Add excess Catalase (1000 U/mL) to a parallel well. The signal should be abolished (Catalase consumes H₂O₂ faster than HRP).
- Substrate Specificity: Run parallel assays with Acetyl-CoA (C2) and Palmitoyl-CoA (C16). ACOX1 should show high activity for C12 and C16, but negligible for C2.

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